

# physical and chemical properties of 5-**lodo-2-nitrobenzoic acid**

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## Compound of Interest

Compound Name: **5-*lodo-2-nitrobenzoic acid***

Cat. No.: **B1314527**

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## An In-depth Technical Guide to 5-**lodo-2-nitrobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and potential biological properties of **5-*lodo-2-nitrobenzoic acid***. The information is curated for researchers and professionals in drug development and related scientific fields.

## Core Physical and Chemical Properties

**5-*lodo-2-nitrobenzoic acid*** is a substituted aromatic carboxylic acid. Its chemical structure, featuring an iodine atom and a nitro group on the benzoic acid backbone, makes it a compound of interest for various chemical syntheses and potentially for biological applications.

## Physical Properties

The known physical properties of **5-*lodo-2-nitrobenzoic acid*** are summarized in the table below. It is a solid at room temperature and has a distinct melting point.

Property	Value	Source
CAS Number	35674-28-3	N/A
Molecular Formula	C <sub>7</sub> H <sub>4</sub> INO <sub>4</sub>	N/A
Molecular Weight	293.02 g/mol	N/A
Appearance	Yellow to brown solid	<a href="#">[1]</a>
Melting Point	174 °C	<a href="#">[1]</a>
Boiling Point (Predicted)	417.7 ± 40.0 °C	<a href="#">[1]</a>
Density (Predicted)	2.156 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a>
pKa (Predicted)	1.88 ± 0.25	<a href="#">[1]</a>
Storage Temperature	2-8°C (protect from light)	<a href="#">[1]</a>

## Chemical Reactivity

The chemical reactivity of **5-Iodo-2-nitrobenzoic acid** is dictated by its three functional groups: the carboxylic acid, the nitro group, and the iodine atom. The nitro group is strongly electron-withdrawing, which increases the acidity of the carboxylic acid. The aromatic ring is deactivated towards electrophilic substitution due to the presence of the nitro and carboxyl groups. However, the iodine atom can participate in various coupling reactions, making this molecule a potentially useful building block in organic synthesis. The nitro group can also be reduced to an amine, opening up further avenues for derivatization.

## Experimental Protocols

### Synthesis of 5-Iodo-2-nitrobenzoic Acid

A plausible synthetic route for **5-Iodo-2-nitrobenzoic acid** can be adapted from procedures for similar halogenated nitrobenzoic acids. A common strategy involves the diazotization of an appropriate amino-iodobenzoic acid precursor, followed by a Sandmeyer-type reaction. Alternatively, direct iodination of 2-nitrobenzoic acid could be explored, though the directing effects of the existing substituents would need to be carefully considered.

Hypothetical Synthesis Workflow:

## Synthesis of 5-Iodo-2-nitrobenzoic Acid

Starting Material:  
2-Amino-5-iodobenzoic acid

Step 1

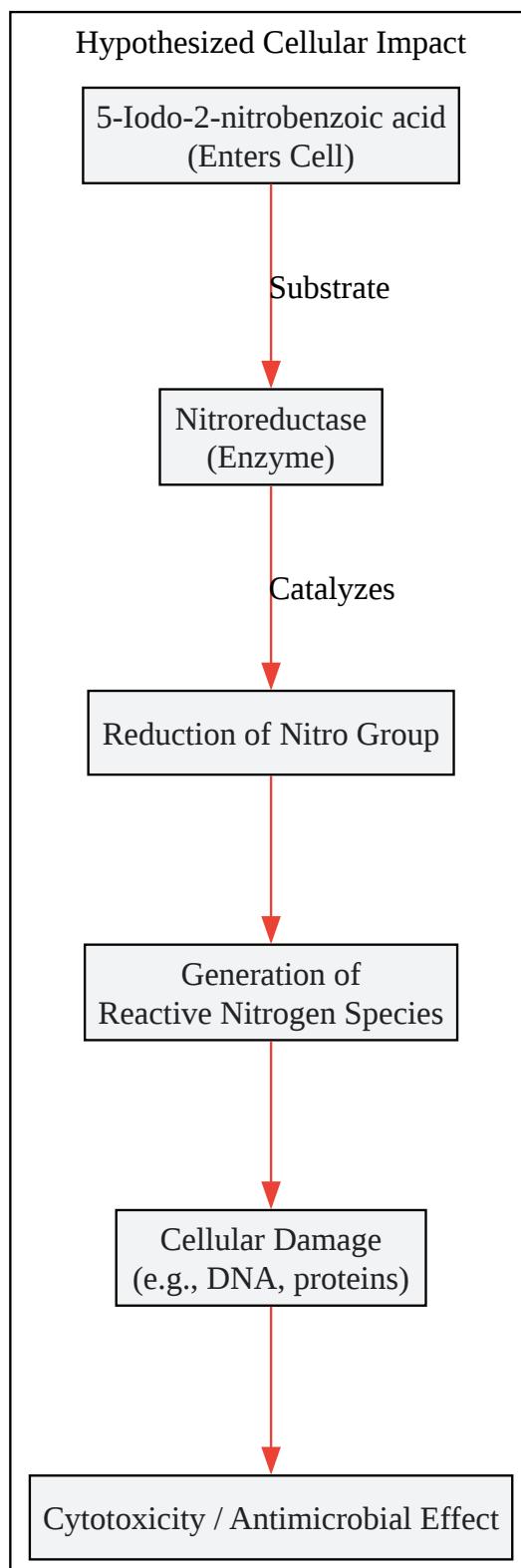
Diazotization  
(NaNO<sub>2</sub>, aq. H<sub>2</sub>SO<sub>4</sub>, 0-5 °C)

Diazonium Salt Intermediate

Step 2

Nitration  
(e.g., with a nitrating agent)

5-Iodo-2-nitrobenzoic acid (Crude)

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## References

- 1. rsc.org [rsc.org]
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